

Prothioconazole environmental fate compared to other triazoles

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Compound Focus: Prothioconazole

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Quantitative Comparison of Environmental Fate

The following tables summarize key environmental fate parameters for **prothioconazole** and other triazoles for which comparative data was available.

Table 1: Degradation and Persistence in Soil This table compares the rate at which these fungicides break down in aerobic soils and the formation of their major metabolites.

Compound	Soil DT ₅₀ (Range in Days)	Primary Metabolite(s)	Metabolite Persistence (DT ₅₀ Range)	Reference
Prothioconazole	1.7 - 9.9 days [1]	Prothioconazole-desthio	15.8 - 72.3 days [1]	[2] [1]
Fluconazole	Persistent; no significant degradation in WWTPs [3]	1,2,4-triazole	1 - 3 years (environmental half-life) [3]	[3]

Compound	Soil DT ₅₀ (Range in Days)	Primary Metabolite(s)	Metabolite Persistence (DT ₅₀ Range)	Reference
Mefentrifluconazole	104 - 477 days [4]	Information not specified in sources	Information not specified in sources	[4]

Table 2: Key Fate Characteristics and Ecotoxicological Effects This table highlights other important environmental behaviors and non-target effects.

Compound	Major Environmental Fate Process	Aqueous Photodegradation	Notable Ecotoxicological Effects
Prothioconazole	Rapid formation of bound residues (major fate) [2]	Highly resistant [5]	Synergistic toxicity to carabid beetles when mixed with lambda-cyhalothrin [1]; Liver toxicity in mammals from desthio metabolite [2]
Fluconazole	Forms very persistent, very mobile (vPvM) transformation products [3]	Indirect photolysis half-life: 2 weeks to 1 year [3]	Contributes to antifungal resistance (fAMR) in the environment [4]
Triazoles (General)	Widespread as environmental micropollutants [6] [4]	Varies by compound	Class-wide concern for driving fAMR in clinical and agricultural settings [4]

Detailed Experimental Protocols

The comparative data is derived from rigorous, standardized experimental methods. Below are the key protocols cited in the search results.

1. Protocol for Aerobic Soil Degradation and Metabolic Fate [2]

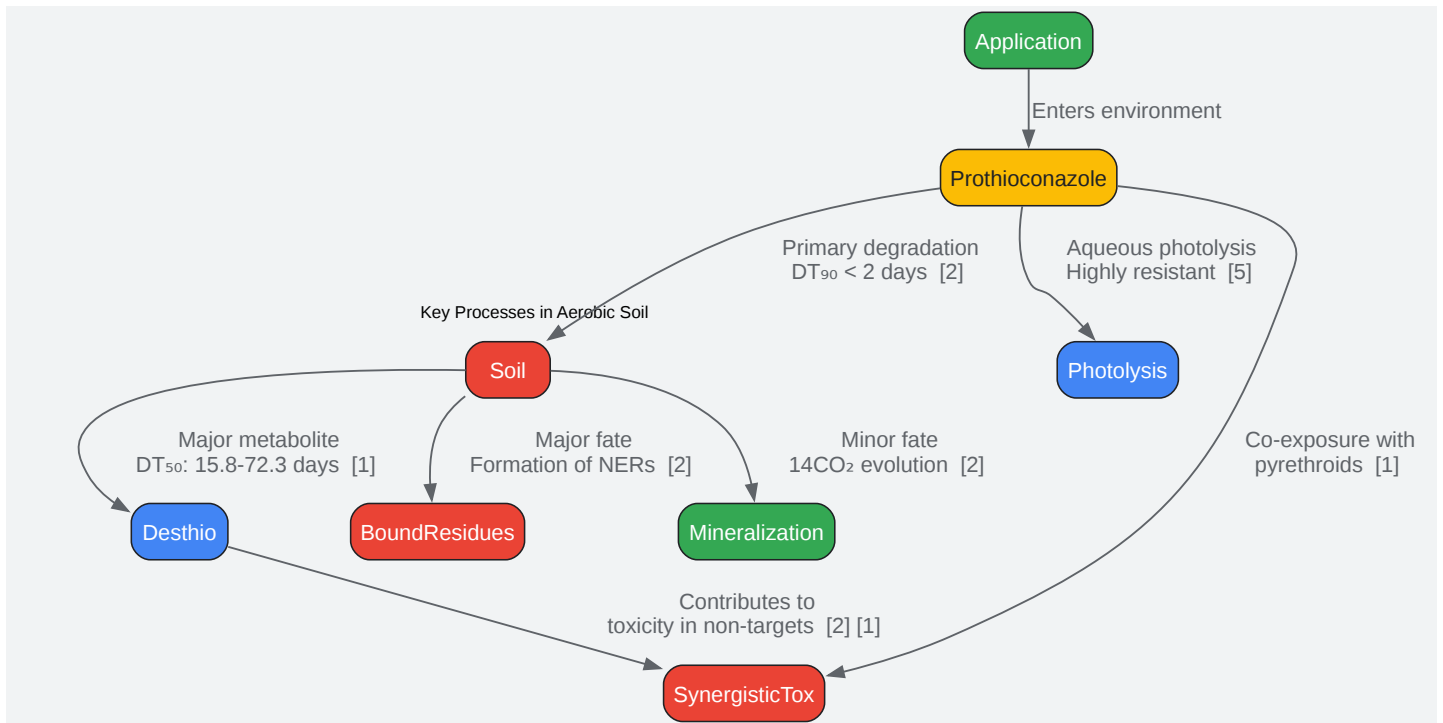
- **Objective:** To study the mineralization, extractable residues (ERs), bound residues (BRs), and metabolism of **prothioconazole** in different aerobic soils.
- **Chemicals:** 14C-benzene ring-labeled **prothioconazole** (phenyl-UL-14C-PTZ).
- **Soil Incubation:** The 14C-labeled **prothioconazole** was incubated in four different soils under controlled aerobic conditions for 120 days.
- **Mass Balance Analysis:** The total 14C-mass balance (sum of ERs, BRs, and mineralized 14CO₂) was calculated and showed good recoveries (93.4% to 106.7%).
- **Metabolite Identification:** Soil extracts were analyzed using thin-layer chromatography (TLC) and high-performance liquid chromatography (HPLC) to identify and quantify specific metabolites like **prothioconazole**-desthio.
- **Data Modeling:** The overall fate of **prothioconazole** in the soil was described using a four-pool kinetic model.

2. Protocol for Assessing Sublethal and Synergistic Effects [1]

- **Objective:** To evaluate the lethal and sublethal effects of low-dose **prothioconazole**, alone and in combination with lambda-cyhalothrin, on the predatory carabid beetle *Platynus assimilis*.
- **Test Organism:** Adult *Platynus assimilis* beetles.
- **Exposure Regimen:**
 - **Doses:** **Prothioconazole** at 20 g·ha⁻¹ and lambda-cyhalothrin at 0.4 g·ha⁻¹ (both are low, field-realistic doses).
 - **Duration:** 64 days.
 - **Route:** Repeated oral ingestion (via contaminated prey) and continuous contact exposure.
- **Measured Endpoints:**
 - **Lethal:** Mortality over time, calculated median lethal time (LT₅₀).
 - **Sublethal:** Food consumption rate, body mass, and locomotor activity.
- **Synergy Calculation:** The synergistic effect of the combination was determined by comparing the observed mortality to the expected additive mortality.

Environmental Pathway Diagram

The diagram below synthesizes the key environmental transformation pathways and ultimate fates of **prothioconazole** as described in the provided literature.



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Key Comparative Insights for Researchers

The data reveals several critical points for your research and development considerations:

- **Rapid Transformation vs. Persistent Metabolites:** While **prothioconazole** itself degrades rapidly in soil, its primary metabolite, **prothioconazole-desthio**, is significantly more persistent and is a driver of observed toxicity in non-target organisms [2] [1]. This creates a complex environmental profile different from the inherent persistence of fluconazole [3].

- **Significance of Bound Residues:** A major fate of **prothioconazole** in soil is the formation of non-extractable (bound) residues [2]. These residues are not captured by standard extraction methods but may become bioavailable under changing environmental conditions, representing a potential long-term environmental reservoir.
- **Synergistic Toxicity is a Critical Risk:** The demonstrated synergistic lethal effect on beneficial insects like carabid beetles when **prothioconazole** is mixed with a pyrethroid insecticide is a major ecological concern [1]. This highlights a risk that is not assessed in standard, single-compound environmental risk assessments.
- **Contribution to fAMR:** Like other triazoles, the widespread environmental presence of **prothioconazole** and its metabolites contributes to the selective pressure for antifungal resistance (fAMR) in both target and non-target fungi, a serious One Health challenge [4].

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